

Personal protective equipment for handling N-Methyl-1,3-propanediamine

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Compound of Interest

Compound Name: *N-Methyl-1,3-propanediamine*

Cat. No.: *B050750*

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Essential Safety and Handling Guide for N-Methyl-1,3-propanediamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **N-Methyl-1,3-propanediamine**, ensuring operational excellence and adherence to the highest safety standards in a laboratory setting.

Quantitative Safety Data

The following table summarizes key quantitative safety and physical property data for **N-Methyl-1,3-propanediamine** to facilitate quick reference and risk assessment.

Parameter	Value	Source / Notes
Glove Breakthrough Time		
Camatril® (KCL 730 / Aldrich Z677442, Size M)	30 minutes	Minimum layer thickness: 0.4 mm.[1]
Occupational Exposure Limits		
OSHA PEL	Not Established	
ACGIH TLV	Not Established	
NIOSH REL	Not Established	
Physical and Chemical Properties		
Molecular Formula	C ₄ H ₁₂ N ₂	[2]
Molecular Weight	88.15 g/mol	[2]
Boiling Point	139 - 141 °C (282.2 - 285.8 °F) at 760 mmHg	[2]
Flash Point	35 °C (95 °F)	[2]
Specific Gravity	0.840	[2]
pH	13.5 (100g/l aq. sol. at 20°C)	[2]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to ensure personal safety when handling **N-Methyl-1,3-propanediamine**.

- Eye and Face Protection: Wear tightly fitting safety goggles.[1] A face shield (minimum 8-inch) is also required.[1]
- Skin Protection:
 - Gloves: It is recommended that two different glove types be used for best protection.[3] If direct contact with the chemical occurs, or if a tear, puncture, or hole develops, remove the

gloves at once.[3] Always inspect gloves prior to use.

- Protective Clothing: Wear appropriate protective clothing and gloves to prevent skin exposure.[4] If Tyvek-type disposable protective clothing is not worn, use disposable Tyvek-type sleeves taped to your gloves.[3]
- Respiratory Protection:
 - For weighing and diluting the neat chemical, a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge is recommended.[3]
 - In situations where risk assessment indicates the need for air-purifying respirators, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used as a backup to engineering controls.[1]
 - If a respirator is the sole means of protection, a full-face supplied-air respirator is necessary.[1]

Operational and Disposal Plans

The following procedural guidance outlines the step-by-step process for the safe handling and disposal of **N-Methyl-1,3-propanediamine**.

Pre-Handling and Preparation

- Engineering Controls: Ensure adequate ventilation, especially in confined areas.[4] Eyewash stations and safety showers must be in close proximity to the workstation.[4]
- PPE Inspection: Before commencing any work, thoroughly inspect all PPE for any signs of damage or degradation.

Handling Procedures

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[2]
- Tools: Use only non-sparking tools.[2]
- Environment: Keep the chemical away from heat, sparks, and open flames.[1]

- Personal Hygiene: Wash hands thoroughly after handling and before breaks.^[1] Do not eat, drink, or smoke in the handling area.

Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.^[1]
- Re-sealing: Containers that have been opened must be carefully resealed and kept upright to prevent leakage.^[1]
- Incompatibilities: Store away from acids, strong oxidizing agents, acid chlorides, and carbon dioxide.^[2]

Spill Management

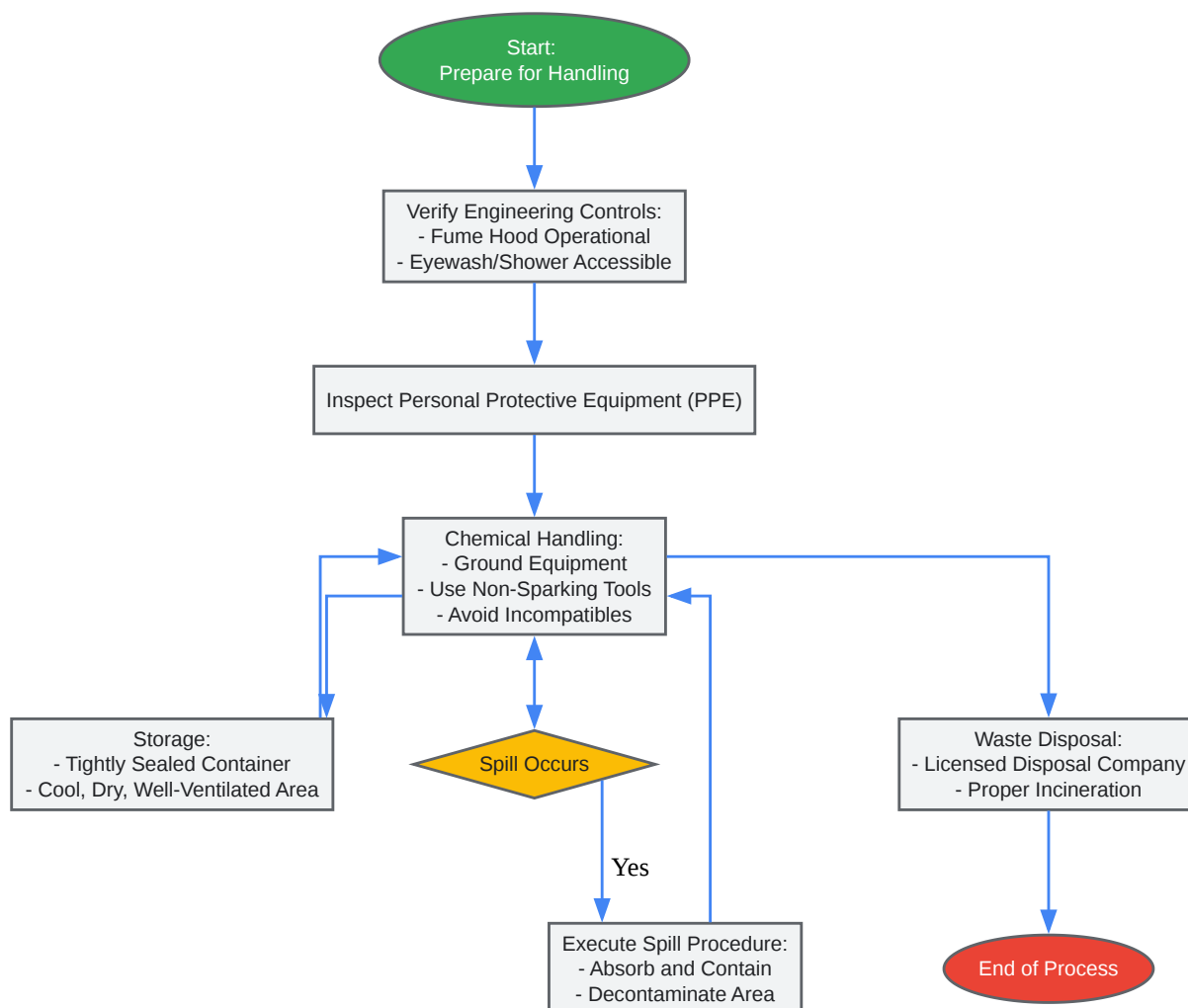
- Small Spills: Use absorbent paper to pick up all liquid spill material.^[3]
- Containment: Seal the absorbent paper and any contaminated clothing in a vapor-tight plastic bag for disposal.^[3]
- Decontamination: Wash any contaminated surfaces with a soap and water solution.^[3]
- Re-entry: Do not re-enter the contaminated area until a safety officer has verified that the area has been properly cleaned.^[3]

Disposal

- Waste Disposal: Dispose of surplus and non-recyclable solutions through a licensed disposal company.^[1]
- Incineration: This material can be burned in a chemical incinerator equipped with an afterburner and scrubber; exercise extra care as the material is highly flammable.^[1]
- Container Disposal: Dispose of the container as unused product.^[1]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **N-Methyl-1,3-propanediamine**, from preparation to disposal.



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Caption: Safe handling workflow for **N-Methyl-1,3-propanediamine**.

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